

Commercial suppliers and availability of Diphenyltin Dichloride-d10.

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Compound of Interest

Compound Name: *Diphenyltin Dichloride-d10*

Cat. No.: *B15557519*

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A Technical Guide to Diphenyltin Dichloride-d10 for Researchers

For Immediate Release

This technical guide provides a comprehensive overview of **Diphenyltin Dichloride-d10**, a deuterated organotin compound, for researchers, scientists, and professionals in drug development. This document outlines its commercial availability, key chemical properties, and potential applications, with a focus on its role in analytical and biological research.

Introduction

Diphenyltin Dichloride-d10 ($(C_6D_5)_2SnCl_2$) is the deuterated analog of Diphenyltin Dichloride. The incorporation of ten deuterium atoms on the phenyl rings makes it a valuable tool in various research applications, particularly as an internal standard for mass spectrometry-based quantification of the unlabeled compound. Its structural similarity to the parent compound, but with a distinct mass, allows for precise and accurate measurements in complex biological matrices.

Recent research has also pointed towards the potential of organotin compounds, including diphenyltin derivatives, to interact with biological pathways. Notably, the unlabeled counterpart is suggested to be an inhibitor of the MDM2-p53 interaction, a critical pathway in cancer

biology.^[1] This suggests that **Diphenyltin Dichloride-d10** could be a useful tool in studying the mechanism of action of such compounds.

Commercial Availability and Suppliers

Diphenyltin Dichloride-d10 is available from a select number of specialized chemical suppliers. While pricing is often available upon request, this guide summarizes the publicly available information on suppliers, catalog numbers, and available quantities to aid in procurement.

Supplier	Catalog Number	Available Quantities	Purity	Notes
LGC Standards	TRC-D491987	10 mg, 100 mg	Not specified	Available in neat form. Price on request. ^[2]
Santa Cruz Biotechnology, Inc.	sc-225303	Not specified	Not specified	Price on request.
MedChemExpress	HY-144105S	1 mg, 5 mg	>98%	Price on request. ^[1]
CymitQuimica	Not specified	10g	Min. 95%	Lists the unlabeled compound with pricing, and indicates availability of the d10 version. ^[3]
Toronto Research Chemicals (TRC)	D491987	Not specified	Not specified	Distributed through various vendors.

Note: Availability and pricing are subject to change. It is recommended to contact the suppliers directly for the most up-to-date information.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₂ D ₁₀ Cl ₂ Sn
Molecular Weight	353.88 g/mol [2]
CAS Number	1135-99-5 (unlabeled)
Appearance	White to off-white solid
Solubility	Soluble in organic solvents such as DMSO.

Applications in Research

Internal Standard for Mass Spectrometry

The primary application of **Diphenyltin Dichloride-d10** is as an internal standard in quantitative analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). Its key advantages include:

- **Similar Chemical Behavior:** Being structurally identical to the analyte (Diphenyltin Dichloride), it co-elutes and ionizes similarly, correcting for variations in sample preparation and instrument response.
- **Distinct Mass-to-Charge Ratio:** The mass difference of 10 Da allows for easy differentiation from the unlabeled analyte in the mass spectrometer, preventing signal overlap.

Mechanistic Studies of Biological Pathways

The unlabeled form of Diphenyltin Dichloride has been identified as a potential inhibitor of the MDM2-p53 interaction.[1] This pathway is a key regulator of cell cycle and apoptosis, and its disruption is a hallmark of many cancers. The p53 tumor suppressor protein is negatively regulated by the MDM2 oncoprotein, which targets p53 for proteasomal degradation. Inhibition of the MDM2-p53 interaction can lead to the stabilization and activation of p53, resulting in cell cycle arrest and apoptosis in cancer cells.

Diphenyltin Dichloride-d10 can be a valuable tool for researchers studying this pathway. Its use in techniques like isotope-resolved mass spectrometry can help in tracing the compound's

metabolic fate and identifying its binding partners within the cell.

Experimental Considerations

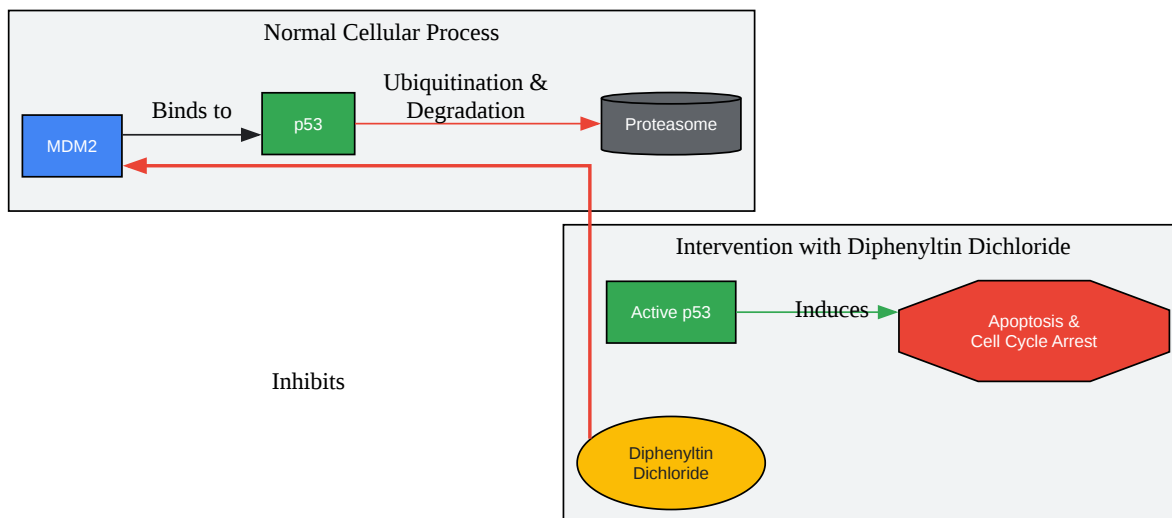
While specific experimental protocols for **Diphenyltin Dichloride-d10** are not widely published, general procedures for using deuterated internal standards in mass spectrometry can be followed.

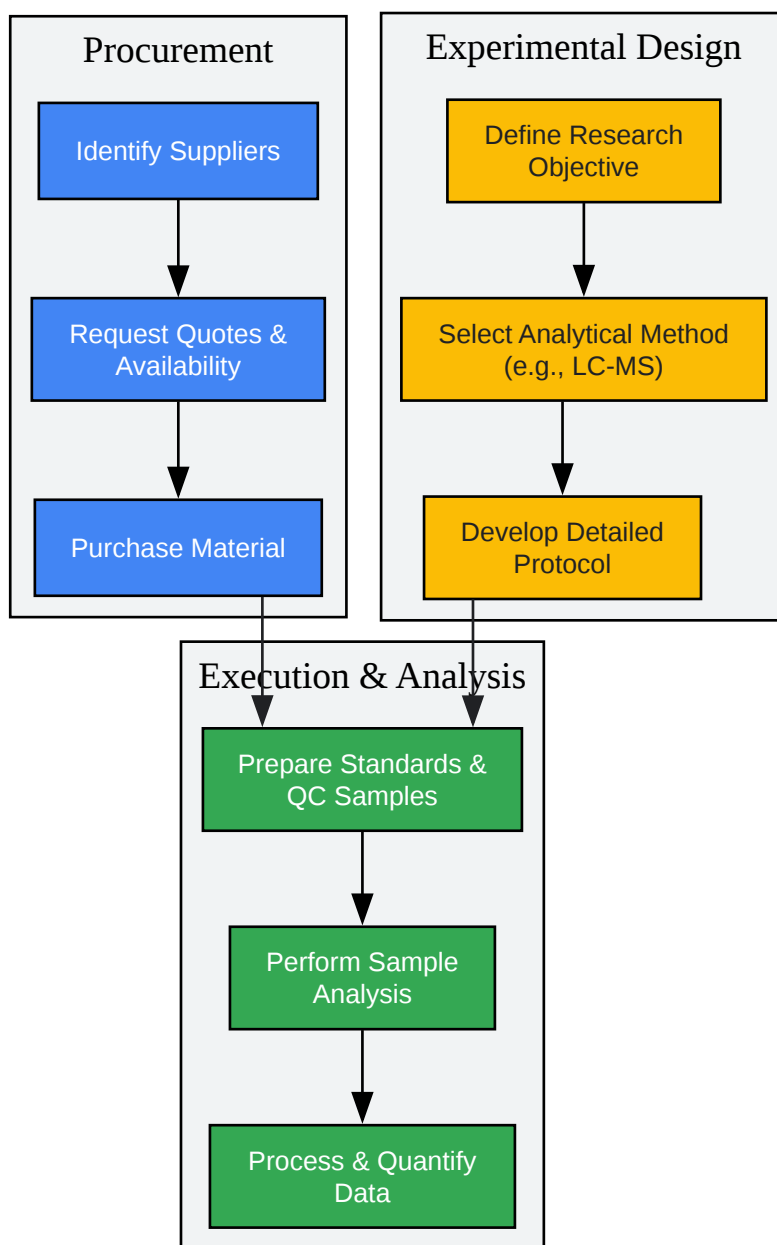
General Protocol for Use as an Internal Standard

- **Stock Solution Preparation:** Prepare a stock solution of **Diphenyltin Dichloride-d10** in a suitable organic solvent (e.g., DMSO, Methanol) at a known concentration.
- **Spiking:** Add a known amount of the internal standard stock solution to all samples, calibration standards, and quality control samples at the beginning of the sample preparation process.
- **Sample Preparation:** Perform the necessary extraction, derivatization (if required), and cleanup steps.
- **LC-MS/GC-MS Analysis:** Analyze the samples using an appropriate chromatographic method coupled to a mass spectrometer. Monitor the specific mass transitions for both the analyte (Diphenyltin Dichloride) and the internal standard (**Diphenyltin Dichloride-d10**).
- **Quantification:** Calculate the analyte concentration by determining the ratio of the analyte peak area to the internal standard peak area and comparing it to a calibration curve.

Visualizing the MDM2-p53 Signaling Pathway

The following diagram illustrates the proposed mechanism of action of Diphenyltin Dichloride as an inhibitor of the MDM2-p53 interaction, leading to tumor suppression.





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